Comprehensive Profiling of Decarbazolyl Desmethyl Carvedilol: Structural Elucidation, Degradation Kinetics, and Analytical Methodologies

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Compound of Interest

Compound Name:	*Decarbazolyl Desmethyl Carvedilol*
CAS No.:	*114849-42-2*
Cat. No.:	*B130594*

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Executive Summary

In the lifecycle of pharmaceutical active ingredients (APIs), the rigorous profiling of impurities and metabolites is not merely a regulatory mandate (ICH Q3A/Q3B), but a fundamental requirement for ensuring patient safety. Carvedilol, a widely prescribed non-selective beta-blocker with alpha-1 blocking activity, is susceptible to complex degradation and metabolic pathways. As a Senior Application Scientist overseeing Chemistry, Manufacturing, and Controls (CMC) workflows, I approach these pathways as mechanistic puzzles.

One of the most structurally significant degradation products and potential metabolites of Carvedilol is **Decarbazolyl Desmethyl Carvedilol** (DDC). This whitepaper provides an in-depth technical guide to the structural properties, mechanistic origins, and self-validating analytical protocols required to isolate and quantify this specific impurity.

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Structural Elucidation & Physicochemical Profile

The nomenclature of "**Decarbazolyl Desmethyl Carvedilol**" explicitly defines its structural divergence from the parent API. Carvedilol consists of a bulky 9H-carbazole moiety attached via an ether linkage to an aliphatic amine chain, terminating in a methoxyphenoxy group.

The formation of DDC requires two distinct structural modifications:

- Decarbazolyl: The hydrolytic or oxidative cleavage of the ether linkage, resulting in the complete loss of the lipophilic carbazole ring.
- Desmethyl: The O-demethylation of the methoxyphenoxy group, converting it into a terminal 2-hydroxyphenoxy (catechol-like) moiety.

This dual-modification drastically alters the molecule's polarity, solubility, and pharmacophore, yielding the chemical structure: 3-[2-(2-hydroxyphenoxy)ethylamino]propane-1,2-diol[1].

Table 1: Physicochemical Properties of DDC

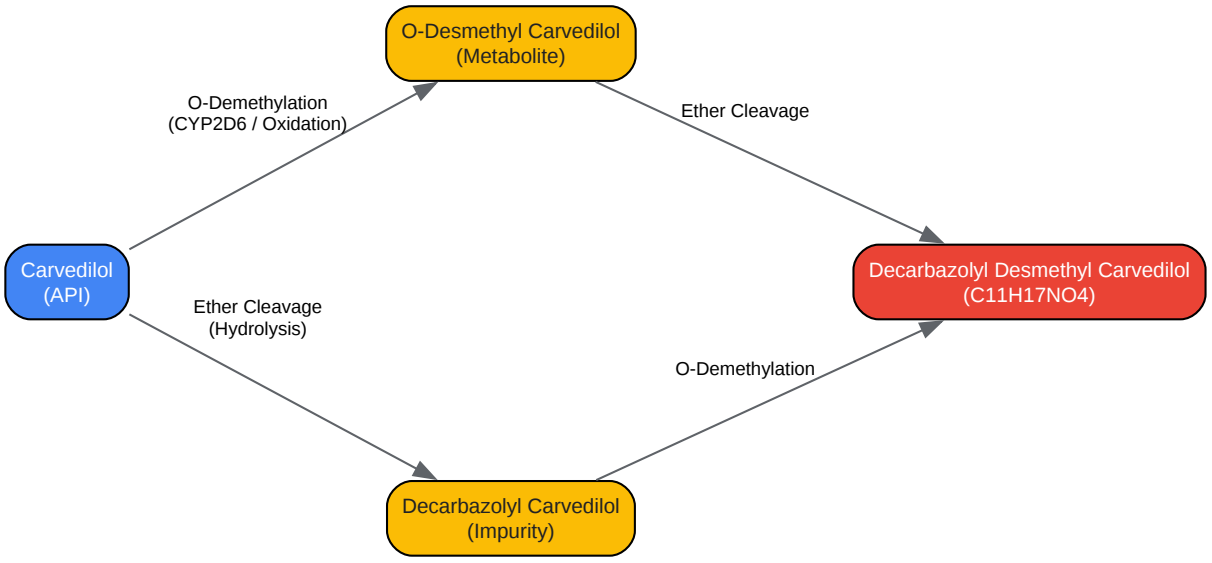
Property	Value
Chemical Name	3-[2-(2-hydroxyphenoxy)ethylamino]propane-1,2-diol
CAS Number	114849-42-2[2][3]
Molecular Formula	C11H17NO4[1]
Monoisotopic Mass	227.11575 Da[1]
Precursor Ion [M+H]+	m/z 228.12303[1]
SMILES	C1=CC=C(C(=C1)O)OCCNCC(CO)O[1]

Mechanistic Origins & Degradation Kinetics

Understanding the causality behind DDC's formation is critical for developing predictive stability models. DDC does not form via a single-step degradation event; rather, it is the product of sequential or concurrent transformations.

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In in vivo settings, the O-demethylation is typically enzymatically driven by Cytochrome P450 enzymes (primarily CYP2D6 and CYP2C9), forming O-desmethyl carvedilol. Subsequent metabolic cleavage of the ether linkage yields DDC. In in vitro forced degradation studies (e.g., under harsh acidic or oxidative stress), the ether linkage undergoes hydrolysis, while the methoxy group is susceptible to oxidative cleavage.



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Fig 1: Mechanistic degradation pathway of Carvedilol to **Decarbazolyl Desmethyl Carvedilol**.

Analytical Methodologies: Self-Validating UHPLC-MS/MS Protocol

To detect DDC at trace levels (parts-per-billion) in either formulated API or biological matrices, a highly selective UHPLC-MS/MS approach is required. The protocol below is designed as a self-validating system, ensuring that every step proves its own efficacy through built-in controls.

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Phase 1: Matrix Cleanup via Solid Phase Extraction (SPE)

- Action: Condition an Oasis HLB SPE cartridge (30 mg) with 1 mL Methanol, followed by 1 mL LC-MS grade Water. Load 500 µL of the sample (plasma or stressed API solution). Wash with 1 mL of 5% Methanol in Water. Elute with 1 mL of Acetonitrile. Evaporate under N2 and reconstitute in 100 µL of Mobile Phase A.

- Causality: Why use SPE instead of simple protein precipitation? The loss of the carbazole ring makes DDC highly polar. Direct injection of crude matrices leads to severe ion suppression in the ESI source. SPE isolates the polar amine while washing away endogenous salts, maximizing the ionization efficiency of the 228.1 m/z precursor.

Phase 2: UHPLC Separation

- Action: Inject 2 µL onto a sub-2-micron C18 column (e.g., Waters Acquity BEH C18, 1.7 µm, 2.1 x 100 mm).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: 5% B to 95% B over 5.0 minutes at a flow rate of 0.4 mL/min.

- Causality: The 0.1% Formic Acid ensures the secondary amine remains fully protonated. Because DDC lacks the lipophilic carbazole ring, it will elute significantly earlier than the parent Carvedilol. The gradient ensures sharp peak focusing and baseline resolution from earlier-eluting matrix components.

Phase 3: ESI-MS/MS Detection

- Action: Operate the mass spectrometer in Positive Electrospray Ionization (ESI+) Multiple Reaction Monitoring (MRM) mode.
  - Precursor Ion: m/z 228.1[1]
  - Quantifier Transition: m/z 228.1 → 110.1 (Collision Energy: 20V)

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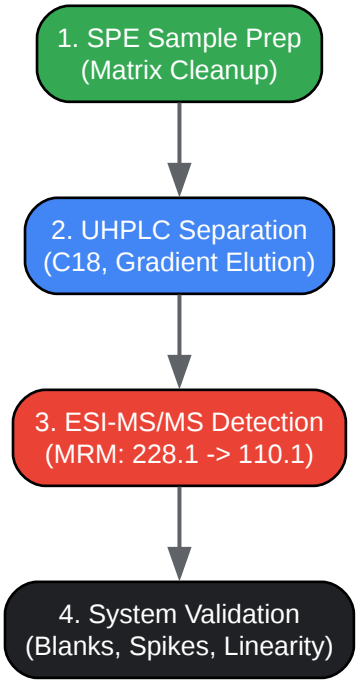
- Qualifier Transition: m/z 228.1 → 152.1 (Collision Energy: 15V)

- Causality: The secondary amine readily accepts a proton[M+H]+. Upon Collision-Induced Dissociation (CID), the molecule fragments predictably along the aliphatic chain. Monitoring two transitions ensures isobaric interference does not cause false positives.

Phase 4: System Validation Loop

- Action: Interleave the run sequence with Matrix Blanks, Spiked Recoveries (at LOQ, 5x LOQ, and 50x LOQ), and a 6-point Calibration Curve.

- Causality: This creates the self-validating loop. Blanks prove the absence of column carryover; spiked recoveries validate the SPE extraction efficiency; and the calibration curve proves the linear dynamic range of the detector.



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Fig 2: Self-validating UHPLC-MS/MS analytical workflow for DDC quantification.

Toxicological & Pharmacological Implications

Why must we rigorously monitor DDC? The loss of the carbazole ring fundamentally destroys the primary pharmacophore responsible for Carvedilol's interaction with beta-adrenergic

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receptors. Consequently, DDC exhibits negligible beta-blocking activity.

However, the emergence of the 2-hydroxyphenoxy (catechol-like) moiety introduces a new toxicological variable. Catechol-like structures are known to be susceptible to auto-oxidation, potentially forming reactive ortho-quinones. These reactive species can cause oxidative stress or bind covalently to cellular macromolecules. Therefore, quantifying DDC is not just about measuring the loss of API efficacy; it is a critical step in verifying the long-term safety profile of the formulated drug under stress conditions.

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